

# 10-Hydroxydec-6-en-2-one CAS number and molecular weight

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## Compound of Interest

Compound Name: 10-Hydroxydec-6-en-2-one

Cat. No.: B15462089

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## Technical Dossier: 10-Hydroxydec-6-en-2-one

For the attention of Researchers, Scientists, and Drug Development Professionals.

An extensive search for the compound **10-Hydroxydec-6-en-2-one** did not yield a specific CAS number or molecular weight. This suggests that the compound is not well-documented in publicly available chemical databases.

However, the search retrieved substantial data for a structurally related and significant natural compound, (2E)-10-Hydroxydec-2-enoic acid, commonly known as Queen Bee Acid or 10-HDA. Given the similarity in nomenclature, it is plausible that this is the compound of interest. This document provides a comprehensive technical overview of (2E)-10-Hydroxydec-2-enoic acid.

## Physicochemical Data for (2E)-10-Hydroxydec-2-enoic Acid

The quantitative data for (2E)-10-Hydroxydec-2-enoic acid are summarized in the table below for clarity and ease of reference.

Data Point	Value	Reference(s)
CAS Number	14113-05-4	[1]
Alternate CAS	765-01-5	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>3</sub>	[1]
Molecular Weight	186.25 g/mol	[1][4]
IUPAC Name	(2E)-10-Hydroxydec-2-enoic acid	[1]
Common Synonyms	10-Hydroxy-2-decenoic acid, Queen Bee Acid, 10-HDA, Royal Jelly Acid	[1]

## Experimental Protocol: Synthesis of (2E)-10-Hydroxydec-2-enoic Acid

A one-pot synthesis for (2E)-10-hydroxy-2-decenoic acid ethyl ester has been reported, which can be subsequently hydrolyzed to the desired acid. This method combines oxidation and a Wittig reaction in a single pot, enhancing efficiency.[5]

Objective: To synthesize (E)-10-hydroxy-2-decenoic acid from 1,8-octanediol.

Materials:

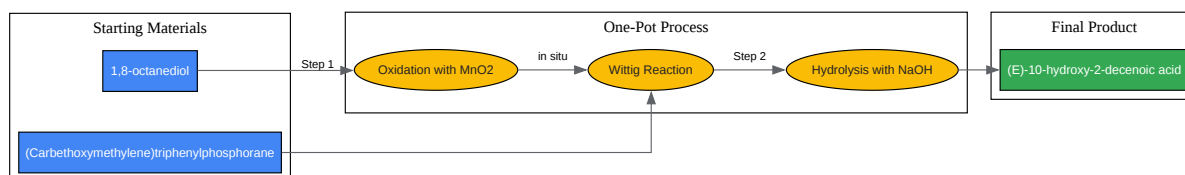
- 1,8-octanediol
- Activated Manganese Dioxide (MnO<sub>2</sub>)
- (Carbethoxymethylene)triphenylphosphorane (Wittig Reagent)
- Sodium Hydroxide (NaOH)
- Appropriate solvents (e.g., Dichloromethane for the reaction, Ethanol/Water for hydrolysis)
- Standard laboratory glassware and purification apparatus (e.g., for flash chromatography)

### Methodology:

- Tandem Oxidation-Wittig Reaction:
  - To a solution of 1,8-octanediol in a suitable solvent, add activated  $\text{MnO}_2$ . The suspension is stirred at room temperature to effect the oxidation of one of the terminal alcohols to an aldehyde (8-hydroxyoctanal).
  - Without isolating the intermediate aldehyde, the Wittig reagent, (carbethoxymethylene)triphenylphosphorane, is added to the reaction mixture.
  - The reaction is stirred until completion, monitored by a suitable technique such as Thin Layer Chromatography (TLC), to form (E)-10-hydroxy-2-decenoic acid ethyl ester.
- Hydrolysis:
  - The crude ethyl ester is then subjected to basic hydrolysis.
  - A solution of sodium hydroxide in an alcohol-water mixture is added to the ester.
  - The mixture is heated or stirred at room temperature until the hydrolysis is complete (monitored by TLC).
- Purification:
  - The final product, (E)-10-hydroxy-2-decenoic acid, is isolated and purified using standard techniques, such as acid-base extraction followed by recrystallization or flash chromatography.

## Visualized Workflows and Pathways

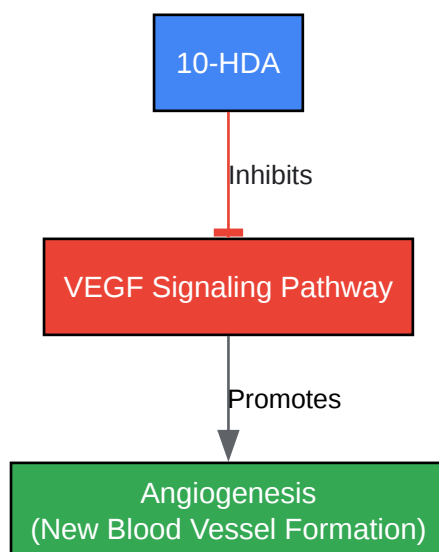
To further elucidate the processes involving (2E)-10-hydroxy-2-decenoic acid, the following diagrams are provided in the DOT language for Graphviz.



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Caption: One-pot synthesis workflow for (E)-10-hydroxy-2-decenoic acid.

10-HDA is noted for its biological activities, including the inhibition of angiogenesis. Angiogenesis is the formation of new blood vessels and is a critical process in tumor growth. The inhibitory effect of 10-HDA on angiogenesis induced by Vascular Endothelial Growth Factor (VEGF) has been reported.[1]



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Caption: Logical relationship of 10-HDA inhibiting VEGF-induced angiogenesis.

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## References

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